

Essential Safety and Operational Guide for 18-Carboxy dinor Leukotriene B4

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Compound of Interest

Compound Name: *18-Carboxy dinor Leukotriene B4*

Cat. No.: *B15601555*

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This guide provides immediate, essential safety and logistical information for handling **18-Carboxy dinor Leukotriene B4** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while maintaining the integrity of experimental protocols. This substance is intended for laboratory research use only and should not be used for human or veterinary purposes.[\[1\]](#)[\[2\]](#)

Chemical and Safety Data Summary

18-Carboxy dinor Leukotriene B4 is a β -oxidation metabolite of Leukotriene B4 (LTB4).[\[1\]](#)[\[3\]](#) It is often supplied as a solution in ethanol, which introduces specific handling requirements due to its flammable nature.[\[2\]](#)[\[4\]](#) The compound is classified as a dangerous good for transport, underscoring the need for careful handling.[\[5\]](#)

Property	Value	Source
CAS Number	102674-12-4	[1] [5] [6]
Molecular Formula	C ₁₈ H ₂₆ O ₆	[1] [5]
Molecular Weight	338.4 g/mol	[1] [5]
Formulation	A solution in ethanol	[1] [2]
Purity	≥97%	[1] [2]
Storage	Store at -20°C	Cayman Chemical SDS
Signal Word	Danger	[4]
Hazard Statements	Highly flammable liquid and vapor. Causes serious eye irritation.	[4]

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted for any specific protocol.[\[7\]](#) However, the following table outlines the minimum required PPE for handling **18-Carboxy dinor Leukotriene B4**.

PPE Item	Specification	Rationale
Gloves	Chemical-resistant nitrile gloves. [8]	To protect hands from chemical exposure.
Eye Protection	Safety glasses with side shields or goggles. [9]	To prevent splashes from reaching the eyes.
Lab Coat	Standard laboratory coat, fully buttoned. [9]	To protect skin and personal clothing.
Respiratory Protection	Required if handling outside a fume hood.	To minimize inhalation exposure.

Handling and Operational Protocol

All handling of **18-Carboxy dinor Leukotriene B4**, particularly when in its flammable ethanol solution, should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation and fire risk.[4][9]

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure all necessary PPE is correctly worn before entering the laboratory.[7]
 - Verify that a chemical spill kit is readily accessible.
 - Prepare the work area within a chemical fume hood.
- Compound Retrieval and Equilibration:
 - Retrieve the vial of **18-Carboxy dinor Leukotriene B4** from -20°C storage.
 - Allow the vial to equilibrate to room temperature before opening to prevent condensation from contaminating the solution.
- Aliquoting and Dilution:
 - Perform all dilutions and transfers within the chemical fume hood.
 - Use only non-sparking tools.[4]
 - Keep the container tightly closed when not in use.[4]
- Experimental Use:
 - When adding the compound to experimental systems, use appropriate precision dispensing tools (e.g., calibrated micropipettes).
 - Minimize the generation of aerosols.
- Post-Experiment:
 - Securely cap the stock solution vial and return it to -20°C storage.

- Decontaminate all work surfaces with a suitable laboratory detergent.[9]

Spill and Emergency Procedures

In Case of a Spill:

- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or in a poorly ventilated space.
- Contain: For liquid spills, use a chemical absorbent pad or material to contain and soak up the liquid.[9]
- Clean-Up: Carefully scoop or wipe up the absorbed material and place it into a designated hazardous waste container.[9]
- Decontaminate: Clean the spill area with a suitable laboratory detergent and water. All cleaning materials must also be disposed of as hazardous waste.[9]
- Report: Report the spill to the laboratory supervisor.[9]

Disposal Plan

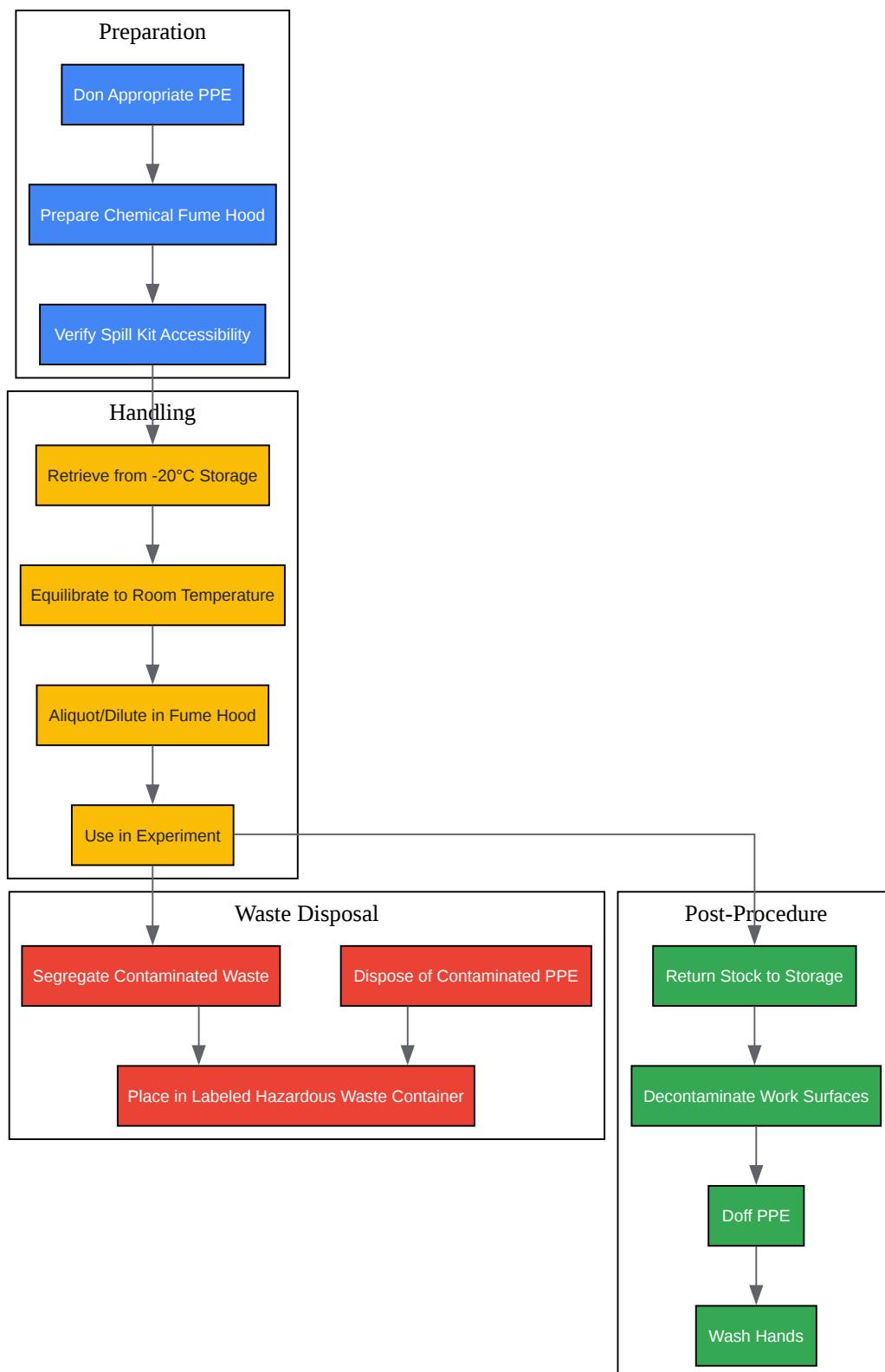
The disposal of **18-Carboxy dinor Leukotriene B4** and any contaminated materials must comply with local, state, and federal regulations.[9]

Waste Segregation and Disposal:

- Chemical Waste:
 - Collect all waste containing **18-Carboxy dinor Leukotriene B4**, including unused solutions and contaminated labware (e.g., pipette tips, vials), in a designated, labeled, and sealed hazardous waste container.[10]
 - Do not mix with other waste streams.[10]
- Empty Containers:

- If the original container is to be disposed of, it should be triple-rinsed with a suitable solvent.[9] The rinsate must be collected and treated as hazardous waste.[9]
- After triple-rinsing and air-drying, and with the label defaced, the container may be disposed of in regular trash, pending institutional policies.[9]
- Contaminated PPE:
 - Dispose of contaminated gloves and other disposable PPE as hazardous waste.

Experimental Workflow

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Caption: Workflow for handling **18-Carboxy dinor Leukotriene B4**.

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